

# 3-Cyclopropylbenzoic acid melting and boiling points

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## Compound of Interest

Compound Name: 3-Cyclopropylbenzoic acid

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## An In-depth Technical Guide on the Physical Properties of 3-Cyclopropylbenzoic Acid

This technical guide provides a comprehensive overview of the melting and boiling points of **3-Cyclopropylbenzoic acid**, tailored for researchers, scientists, and professionals in drug development. The document presents quantitative data in a structured format, details relevant experimental protocols, and includes a logical workflow for property determination.

## Data Presentation

The physical properties of **3-Cyclopropylbenzoic acid** are critical for its application in chemical synthesis and drug development. The melting and boiling points are key indicators of purity and are essential for designing reaction conditions.

Table 1: Physical Properties of 3-Cyclopropylbenzoic Acid

Property	Value	Conditions
Melting Point	119-120 °C	-
Boiling Point	312.2 ± 21.0 °C	at 760 mmHg

Data sourced from references[1][2].

## Experimental Protocols

While specific experimental protocols for the determination of **3-Cyclopropylbenzoic acid**'s melting and boiling points are not detailed in the provided literature, standard methodologies for organic compounds are applicable. The following sections describe these general procedures.

## Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. The capillary tube method is a common and reliable technique for determining the melting point.<sup>[3]</sup><sup>[4]</sup>

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle (or a watch glass and spatula)

Procedure:

- **Sample Preparation:** A small amount of the solid **3-Cyclopropylbenzoic acid** is finely powdered.<sup>[3]</sup><sup>[5]</sup> The open end of a capillary tube is pushed into the powder. The tube is then inverted and tapped gently to pack the solid into the sealed end, aiming for a sample height of 2-3 mm.<sup>[6]</sup><sup>[7]</sup>
- **Apparatus Setup (Mel-Temp):** The prepared capillary tube is placed into the sample holder of the melting point apparatus.<sup>[6]</sup>
- **Heating and Observation:** The apparatus is turned on, and the sample is heated. A rapid heating rate can be used to find an approximate melting point. For an accurate measurement, the experiment is repeated with a fresh sample, heating rapidly to about 20 °C below the approximate melting point, and then slowing the heating rate to 1-2 °C per minute.
- **Data Recording:** Two temperatures are recorded: the temperature at which the first droplet of liquid appears and the temperature at which the entire sample has completely liquefied.<sup>[6]</sup>

This range is reported as the melting point. A narrow range (0.5-1.0 °C) is indicative of high purity.

## Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid. The Thiele tube method is a common micro-scale technique for this determination.<sup>[8][9]</sup>

Apparatus:

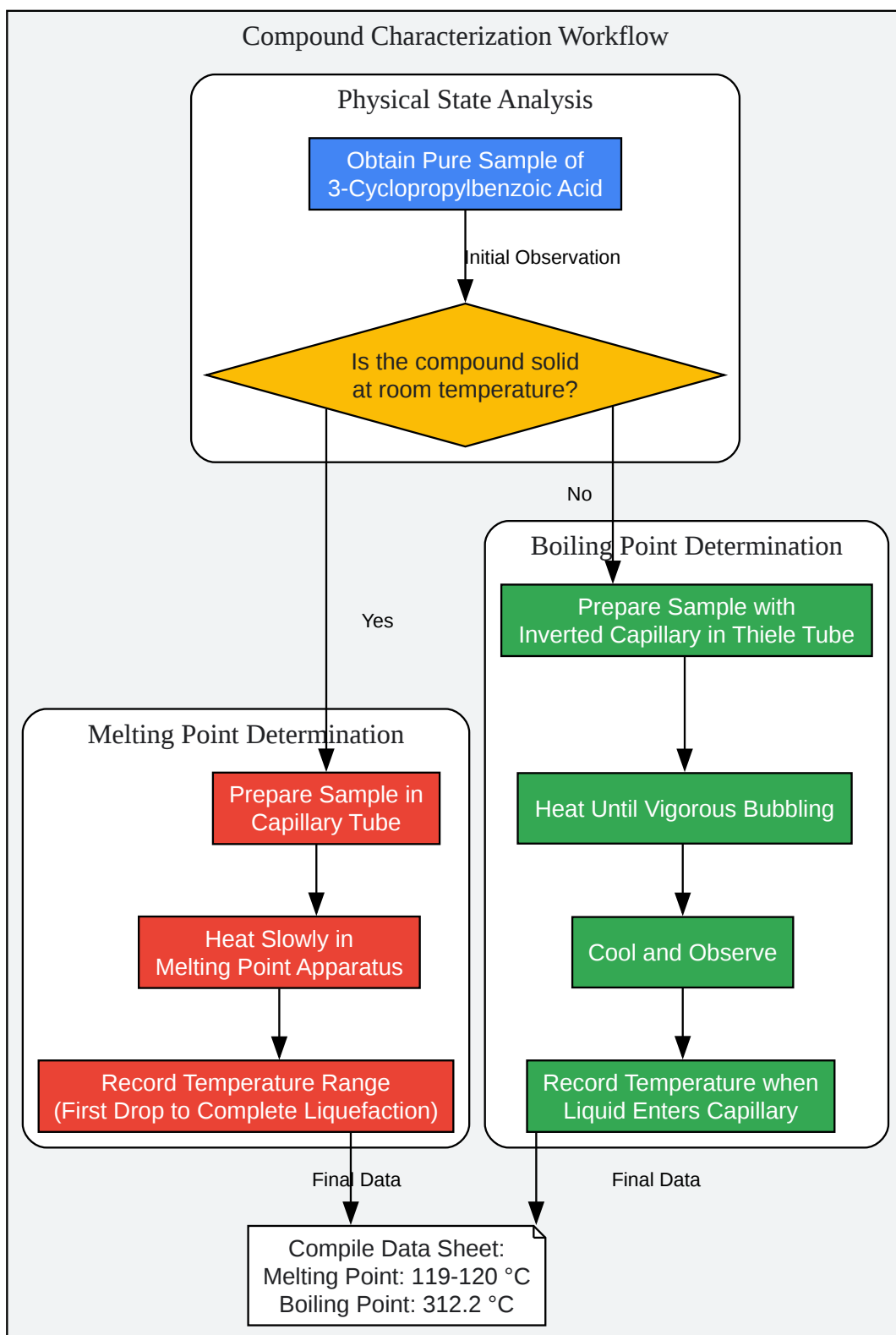
- Thiele tube or a beaker with high-boiling mineral oil
- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- Thermometer
- Rubber band or thread

Procedure:

- **Sample Preparation:** A few milliliters of the liquid sample are placed in the small test tube. A capillary tube is placed inside the test tube with its open end submerged in the liquid.<sup>[8][9]</sup>
- **Apparatus Setup:** The test tube assembly is attached to a thermometer using a rubber band.<sup>[8]</sup> This is then immersed in the oil bath of the Thiele tube, ensuring the sample is below the oil level.
- **Heating and Observation:** The oil bath is heated gently. As the temperature rises, a stream of air bubbles will emerge from the open end of the capillary tube. Heating is continued until a continuous and rapid stream of bubbles is observed.<sup>[9]</sup>
- **Data Recording:** The heat source is removed, and the apparatus is allowed to cool. The temperature at which the bubbling stops and the liquid is drawn back into the capillary tube is recorded as the boiling point.<sup>[8][9]</sup> This is the point where the external pressure equals the vapor pressure of the liquid.

## Logical Workflow Visualization

The following diagram illustrates the logical workflow for the physical characterization of a chemical compound such as **3-Cyclopropylbenzoic acid**.



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Caption: Workflow for determining the physical properties of a chemical compound.

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